

# N-Hexadecylaniline: A Performance Benchmark Against Commercial Surfactants

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N-hexadecylaniline**

Cat. No.: **B6355271**

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This guide provides a comparative analysis of the surfactant properties of **N-hexadecylaniline** against three widely used commercial surfactants: Sodium Dodecyl Sulfate (SDS), Cetyl Trimethyl Ammonium Bromide (CTAB), and Triton X-100. While experimental data on the specific surfactant performance of **N-hexadecylaniline** is not extensively available in public literature, its amphiphilic molecular structure—a long hydrophobic hexadecyl chain attached to a hydrophilic aniline head—strongly suggests its potential as a surface-active agent.<sup>[1]</sup> This comparison, therefore, combines established data for the commercial surfactants with a qualitative assessment of **N-hexadecylaniline**'s expected performance based on its chemical characteristics.

## Performance Data Summary

The following table summarizes key performance indicators for the selected commercial surfactants. These values serve as a benchmark for evaluating the potential efficacy of **N-hexadecylaniline**.

Surfactant	Type	Molecular Weight ( g/mol )	Critical Micelle Concentration (CMC) (mM)	Surface Tension at CMC (mN/m)
Sodium Dodecyl Sulfate (SDS)	Anionic	288.38	8.2	~40
Cetyl Trimethyl Ammonium Bromide (CTAB)	Cationic	364.45	0.92	~36
Triton X-100	Non-ionic	~625	0.24	~33
N-Hexadecylaniline (Expected)	Non-ionic/Weakly Cationic	317.58[2]	N/A	N/A

Note: Specific experimental values for the Critical Micelle Concentration (CMC) and surface tension at CMC for **N-hexadecylaniline** are not readily available in the reviewed literature. Its performance is anticipated based on its structural similarity to other single-chain amphiphiles.

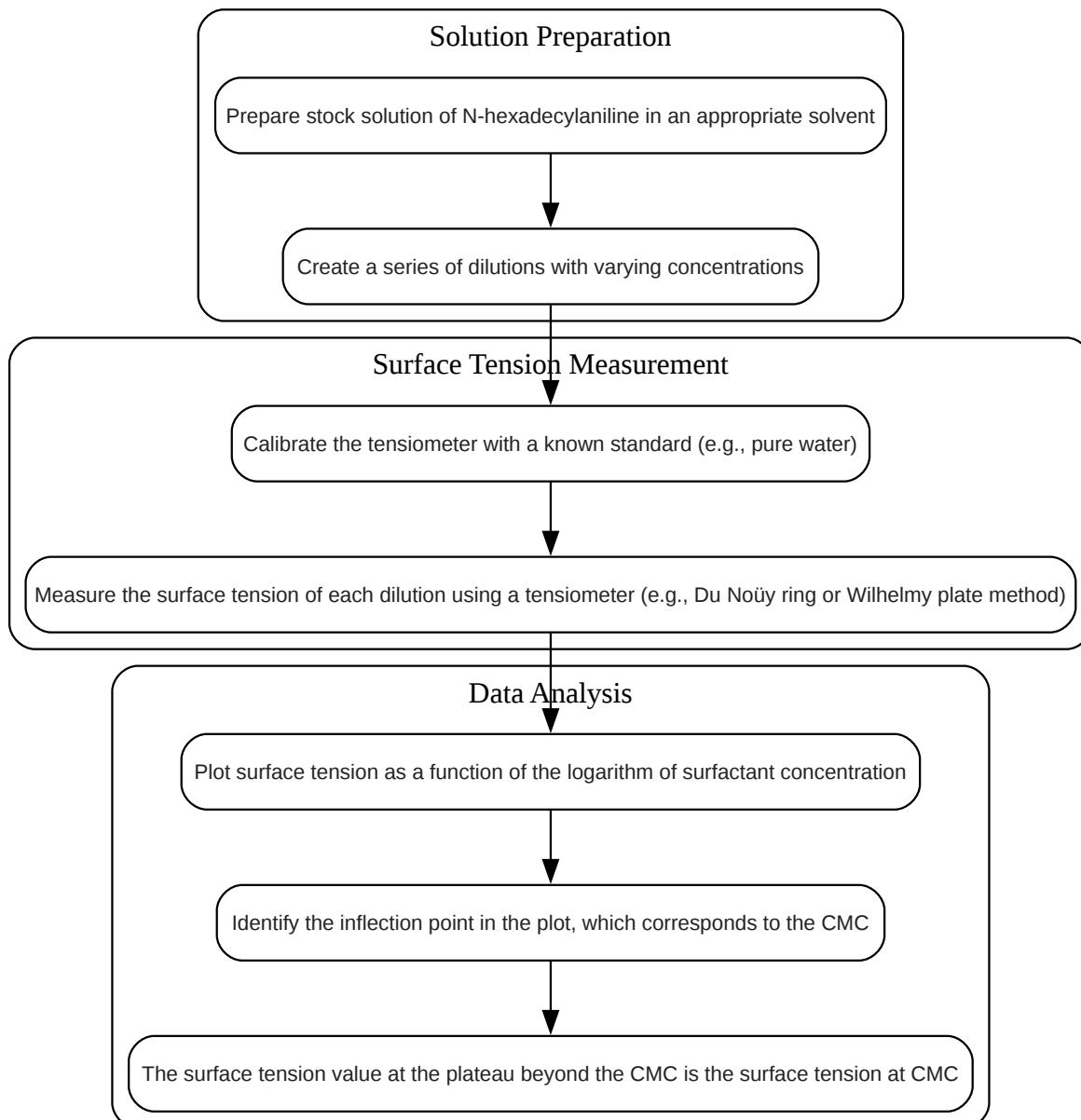
## Detailed Experimental Protocols

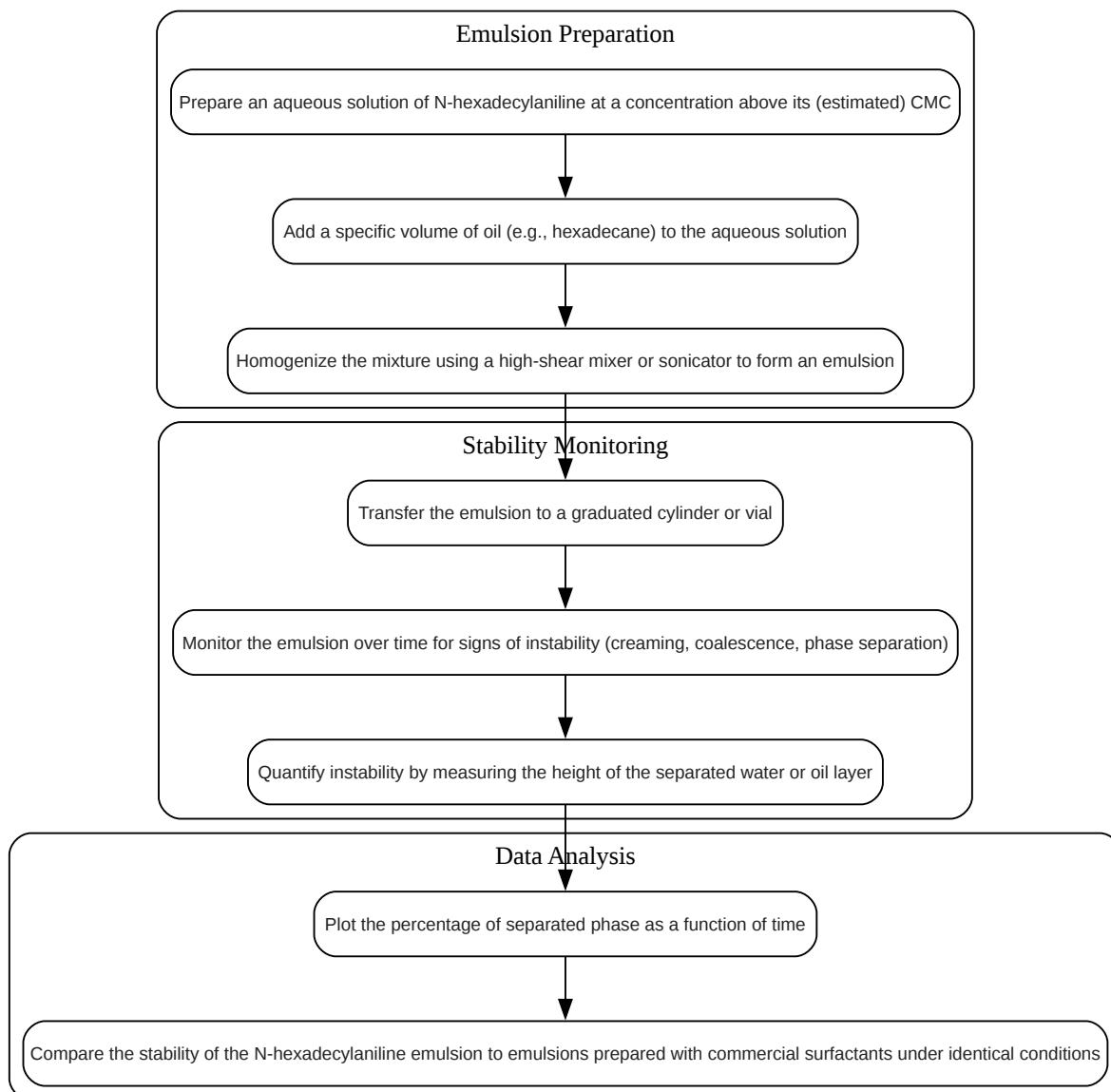
To facilitate further research and direct comparison, detailed methodologies for key surfactant performance experiments are provided below.

### Determination of Critical Micelle Concentration (CMC) and Surface Tension

The CMC is a fundamental characteristic of a surfactant, representing the concentration at which micelles begin to form.[3] This is typically determined by measuring the surface tension of surfactant solutions at various concentrations.

Experimental Workflow:



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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)